

# An In-depth Technical Guide to Diheptyl Sulfide (DS17701585)

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## Compound of Interest

Compound Name: DS17701585

Cat. No.: B15142737

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Disclaimer: This document provides a comprehensive overview of Diheptyl Sulfide, identified by the Beilstein Registry Number **DS17701585**. It is important to note that while extensive research exists for related organosulfur compounds found in *Allium* species, specific biological and mechanistic data for Diheptyl Sulfide is limited. The information on potential biological activities and signaling pathways presented herein is largely extrapolated from studies on analogous compounds and should be considered hypothetical until validated by direct experimental evidence.

## Introduction

Diheptyl Sulfide, also known by its CAS number 629-65-2, is an organosulfur compound naturally found in edible plants of the *Allium* genus, such as onion (*Allium cepa*) and leek (*Allium porrum*).<sup>[1][2]</sup> Organosulfur compounds from these sources are of significant interest to the scientific community due to their broad spectrum of biological activities, including antimicrobial, anti-inflammatory, antioxidant, and anticancer properties.<sup>[1][2][3]</sup> This guide provides a detailed summary of the known physicochemical properties of Diheptyl Sulfide and

explores its potential biological relevance based on the well-documented activities of similar sulfur-containing molecules.

## Physicochemical Properties

A summary of the key physicochemical properties of Diheptyl Sulfide is presented in the table below. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Reference
CAS Number	629-65-2	[2]
Beilstein Registry Number	1770158	
Molecular Formula	C <sub>14</sub> H <sub>30</sub> S	[2]
Molecular Weight	230.46 g/mol	[2]
Boiling Point	260 °C (500 °F)	
Melting Point	-11 °C	[1]
Density	0.84 g/mL at 25 °C	
Refractive Index	1.46	
Flash Point	110 °C (230 °F)	
Solubility	Insoluble in water	
Appearance	Colorless liquid	

## Potential Biological Activities and Signaling Pathways

While direct studies on the biological effects of Diheptyl Sulfide are scarce, the activities of structurally related organosulfur compounds, such as diallyl sulfide (DAS) and diallyl disulfide (DADS), have been extensively investigated. These compounds are known to exert a variety of pharmacological effects, which are often attributed to the release of hydrogen sulfide (H<sub>2</sub>S), a key gaseous signaling molecule.[4][5]

## Postulated Mechanism of Action

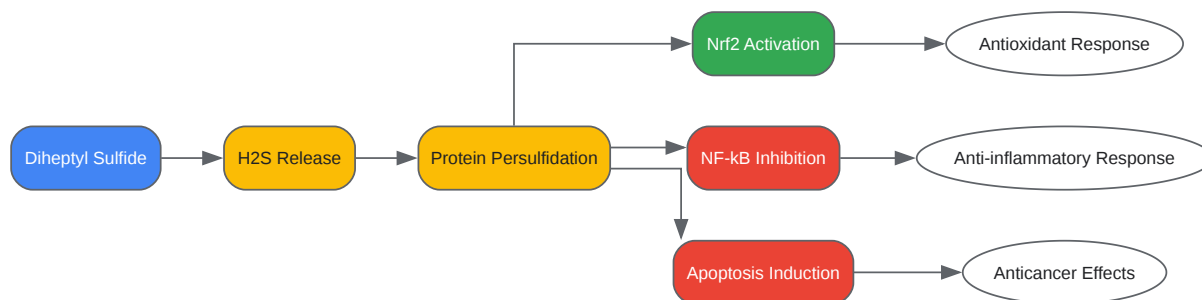
It is hypothesized that Diheptyl Sulfide, like other dialkyl sulfides, may serve as a precursor for the endogenous production of hydrogen sulfide. H<sub>2</sub>S is known to modulate cellular processes through a post-translational modification called persulfidation, where a sulfhydryl group (-SH) of a cysteine residue in a protein is converted to a persulfide group (-SSH).[6] This modification can alter the protein's function, localization, and interaction with other molecules, thereby influencing downstream signaling pathways.

## Key Signaling Pathways Potentially Modulated

Based on the known effects of related compounds, Diheptyl Sulfide could potentially influence the following signaling pathways:

- **Antioxidant Response:** Organosulfur compounds are known to enhance the cellular antioxidant defense system. This may involve the activation of the Nrf2-ARE pathway, leading to the upregulation of antioxidant enzymes.
- **Anti-inflammatory Pathways:** H<sub>2</sub>S has been shown to inhibit the activation of NF-κB, a key transcription factor that regulates the expression of pro-inflammatory cytokines.
- **Apoptosis and Cell Cycle Regulation:** In the context of cancer, organosulfur compounds have been demonstrated to induce apoptosis and cell cycle arrest in tumor cells through the modulation of Bcl-2 family proteins and cyclin-dependent kinases.
- **Cardiovascular Protection:** H<sub>2</sub>S is a known vasodilator and plays a protective role in the cardiovascular system.[5]

The following diagram illustrates a hypothetical signaling pathway for the biological activity of Diheptyl Sulfide, based on the known mechanisms of related organosulfur compounds.



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Caption: Hypothetical signaling cascade of Diheptyl Sulfide.

## Experimental Protocols

The following sections provide detailed, representative methodologies for key experiments that could be adapted to investigate the properties and biological activities of Diheptyl Sulfide.

## Synthesis of Diheptyl Sulfide

Principle: A common method for the synthesis of dialkyl sulfides is the reaction of an alkyl halide with a sulfur source, such as sodium sulfide.

Materials:

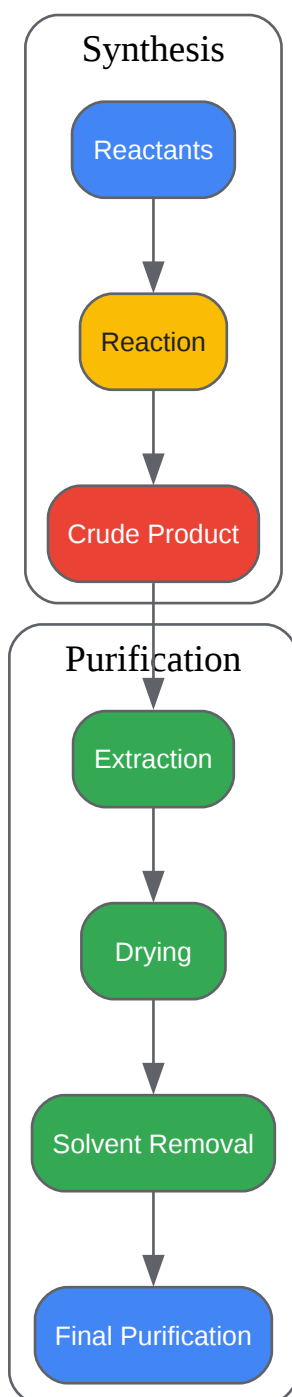
- 1-Bromoheptane
- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ )
- Ethanol
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve sodium sulfide nonahydrate in ethanol in a round-bottom flask.
- Add 1-bromoheptane to the solution.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the ethanol using a rotary evaporator.
- Partition the residue between diethyl ether and water.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude Diheptyl Sulfide.
- Purify the product by vacuum distillation or column chromatography.

The following diagram outlines the general workflow for the synthesis and purification of Diheptyl Sulfide.



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Caption: General workflow for sulfide synthesis and purification.

## In Vitro Cytotoxicity Assay (MTT Assay)

**Principle:** The MTT assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

**Materials:**

- Human cancer cell line (e.g., HepG2, A549)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Diheptyl Sulfide
- Dimethyl sulfoxide (DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- 96-well plates
- Microplate reader

**Procedure:**

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Prepare serial dilutions of Diheptyl Sulfide in culture medium from a stock solution in DMSO. The final DMSO concentration should be less than 0.1%.
- Replace the medium in the wells with the medium containing different concentrations of Diheptyl Sulfide. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic agent).
- Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.

- After the incubation period, add 20  $\mu\text{L}$  of MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add 150  $\mu\text{L}$  of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the  $\text{IC}_{50}$  value.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Principle: GC-MS is a powerful analytical technique for separating and identifying volatile and semi-volatile compounds in a sample.

Instrumentation:

- Gas chromatograph equipped with a mass selective detector (MSD)
- Capillary column suitable for sulfur compound analysis (e.g., DB-1, DB-5)
- Helium as carrier gas

Procedure:

- Sample Preparation: Dissolve a known amount of Diheptyl Sulfide in a suitable solvent (e.g., hexane, dichloromethane) to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution.
- GC Conditions:
  - Injector temperature: 250°C
  - Oven temperature program: Start at 50°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.

- Carrier gas flow rate: 1 mL/min (constant flow).
- MS Conditions:
  - Ion source temperature: 230°C
  - Electron ionization (EI) at 70 eV
  - Scan range: m/z 40-400
- Analysis: Inject 1  $\mu$ L of each standard and sample into the GC-MS system.
- Data Analysis: Identify Diheptyl Sulfide based on its retention time and mass spectrum. Quantify the compound by creating a calibration curve from the peak areas of the standards.

## Conclusion

Diheptyl Sulfide (**DS17701585**) is a naturally occurring organosulfur compound with defined physicochemical properties. While direct biological studies are limited, its structural similarity to other well-researched organosulfur compounds from *Allium* species suggests a potential for a range of bioactive properties, likely mediated by the release of hydrogen sulfide and the subsequent modulation of key cellular signaling pathways. This guide provides a foundational understanding of Diheptyl Sulfide and offers detailed protocols to facilitate further research into its synthesis, analysis, and biological activities. Future investigations are warranted to elucidate the specific mechanisms of action and therapeutic potential of this compound.

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## References

- [1. Beneficial Effects of Organosulfur Compounds from \*Allium cepa\* on Gut Health: A Systematic Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Hydrogen sulfide in signaling pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Signaling pathways for the vascular effects of hydrogen sulfide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | Hydrogen Sulfide Signaling in Plants: Emerging Roles of Protein Persulfidation \[frontiersin.org\]](#)
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